4-Chloro-6-ethoxy-2-methylquinoline molecular weight

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Compound of Interest

Compound Name:	*4-Chloro-6-ethoxy-2-methylquinoline*
CAS No.:	*66735-22-6*
Cat. No.:	*B1367035*

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An In-depth Technical Guide to **4-Chloro-6-ethoxy-2-methylquinoline**: Synthesis, Characterization, and Application in Modern Drug Discovery

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-6-ethoxy-2-methylquinoline**, a heterocyclic building block of significant interest in medicinal chemistry and drug development. We delve into its fundamental physicochemical properties, explore a representative synthetic pathway with mechanistic insights, and contextualize its application as a key intermediate in the synthesis of targeted therapeutics, particularly kinase inhibitors. Furthermore, this document outlines robust analytical methodologies for its characterization and purity assessment, and details critical safety and handling protocols required for laboratory use. This guide is intended for researchers, synthetic chemists, and drug development professionals seeking to leverage this versatile scaffold in their research endeavors.

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Introduction: The Quinoline Scaffold in Medicinal Chemistry

The quinoline ring system is a privileged heterocyclic scaffold that forms the core of numerous natural products and synthetic pharmaceuticals.[1] Its rigid, planar structure and ability to engage in various non-covalent interactions make it an ideal template for designing molecules that can bind to biological targets with high affinity and specificity.[1] Quinoline derivatives have demonstrated a vast spectrum of biological activities, including anticancer, antimalarial, antibacterial, and anti-inflammatory properties.[1][2]

4-Chloro-6-ethoxy-2-methylquinoline belongs to this vital class of compounds. The presence of a chlorine atom at the 4-position is of particular synthetic utility; it acts as a versatile leaving group, enabling nucleophilic substitution reactions to introduce a wide array of functional groups.[3] This strategic functionalization is a cornerstone of modern drug design, allowing for the systematic optimization of a molecule's pharmacological properties. This guide will illuminate the technical considerations for working with this valuable intermediate.

Physicochemical Properties and Identification

A precise understanding of a compound's physical and chemical properties is foundational to its successful application in research and development. The key identifiers and properties of **4-Chloro-6-ethoxy-2-methylquinoline** are summarized below.

Property	Value	Source
Molecular Weight	221.68 g/mol	[4]
Chemical Formula	$C_{12}H_{12}ClNO$	[4]
CAS Number	66735-22-6	[4]
Appearance	Solid	[4]
SMILES	CCOc1ccc2nc(C)cc(Cl)c2c1	[4]
InChI Key	MCHJXEBEWPNTSQ-UHFFFAOYSA-N	[4]

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Synthesis and Mechanistic Rationale

While multiple synthetic routes to substituted quinolines exist, a common and effective approach involves the cyclization of an aniline derivative followed by functional group manipulation. The synthesis of **4-Chloro-6-ethoxy-2-methylquinoline** can be logically extrapolated from established methods for analogous structures, such as its methoxy counterpart.[5][6] The proposed pathway involves a three-step process: (1) Cyclization, (2) Hydroxylation (Tautomerization), and (3) Chlorination.

Causality Behind Experimental Choices:

- Starting Material Selection: 4-Ethoxyaniline is chosen as the starting material to install the desired C6-ethoxy substituent from the outset. Ethyl acetoacetate provides the three-carbon backbone required to form the second ring of the quinoline system.
- Cyclization Catalyst: Polyphosphoric acid (PPA) or a strong acid like sulfuric acid is used to catalyze the intramolecular electrophilic aromatic substitution (the Conrad-Limpach or Combes reaction), which is a standard and robust method for quinoline synthesis.
- Chlorination Reagent: Phosphorus oxychloride ($POCl_3$) is a highly effective and widely used reagent for converting hydroxyl groups on heteroaromatic rings (like the 4-hydroxyquinoline intermediate) into chlorides. The addition of a catalytic amount of N,N-Dimethylformamide (DMF) can accelerate this reaction by forming the reactive Vilsmeier reagent in situ.

Diagram of Proposed Synthetic Workflow

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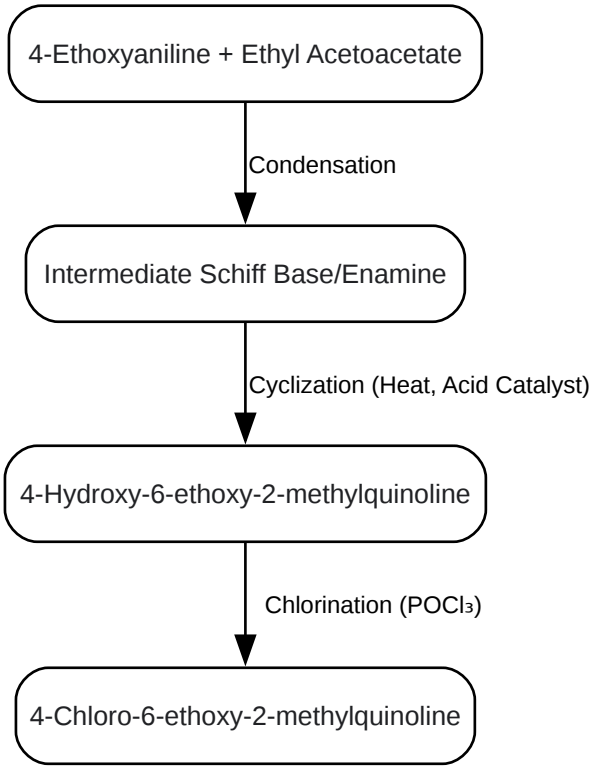


Figure 1: Proposed Synthetic Pathway

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Caption: A logical three-step synthesis for **4-Chloro-6-ethoxy-2-methylquinoline**.

Experimental Protocol (Representative)

This protocol is adapted from methodologies for similar quinoline derivatives and should be optimized for this specific target molecule.[5][6]

- Step 1: Cyclization:
  - In a round-bottom flask equipped with a reflux condenser, combine 4-ethoxyaniline (1 molar equivalent) and ethyl acetoacetate (1.1 molar equivalents).
  - Heat the mixture, typically to 140-150°C, to drive the initial condensation and removal of water.
  - After the initial reaction, the intermediate is added to a pre-heated high-boiling point solvent (like diphenyl ether) or treated with a strong acid catalyst such as polyphosphoric

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acid and heated to a higher temperature (e.g., 250°C) to effect the intramolecular cyclization.

- Monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and precipitate the product by adding a non-polar solvent like hexane. Filter and wash the solid to obtain crude 4-hydroxy-6-ethoxy-2-methylquinoline.

- Step 2: Chlorination:
  - Carefully add the crude 4-hydroxy-6-ethoxy-2-methylquinoline (1 molar equivalent) to an excess of phosphorus oxychloride ($POCl_3$, ~5-10 equivalents) in a flask equipped with a reflux condenser and a gas trap for HCl.
  - Add a catalytic amount of DMF (e.g., 0.1 equivalents).
  - Heat the mixture to reflux (approx. 110°C) for 1-2 hours, monitoring by TLC until the starting material is consumed.[6]
  - Cool the reaction mixture to room temperature and then slowly pour it onto crushed ice with vigorous stirring to quench the excess $POCl_3$.
  - Neutralize the acidic solution with a base (e.g., saturated sodium bicarbonate or ammonium hydroxide solution) until the product precipitates.
  - Filter the solid, wash thoroughly with water, and dry under vacuum to yield the crude **4-Chloro-6-ethoxy-2-methylquinoline**. Further purification can be achieved by recrystallization or column chromatography.

Application in Drug Discovery: A Key PI3K/mTOR Intermediate

Substituted quinolines are critical intermediates in the synthesis of kinase inhibitors. The PI3K/Akt/mTOR signaling pathway is a crucial regulator of cell proliferation, survival, and metabolism, and its dysregulation is a hallmark of many human cancers.[5][6] Consequently, inhibitors of this pathway are a major focus of modern oncology drug discovery.

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4-Chloro-6-methoxy-2-methylquinoline derivatives have been explicitly identified as key intermediates for synthesizing potent PI3K/mTOR inhibitors.[5][6] The 4-chloro position serves as the reactive handle to introduce complex amine-containing side chains, which are often essential for binding to the kinase active site. The 6-ethoxy group on the target molecule can modulate physicochemical properties like solubility and metabolic stability, and can form key interactions within the target protein's binding pocket.

Diagram of PI3K/mTOR Signaling Context

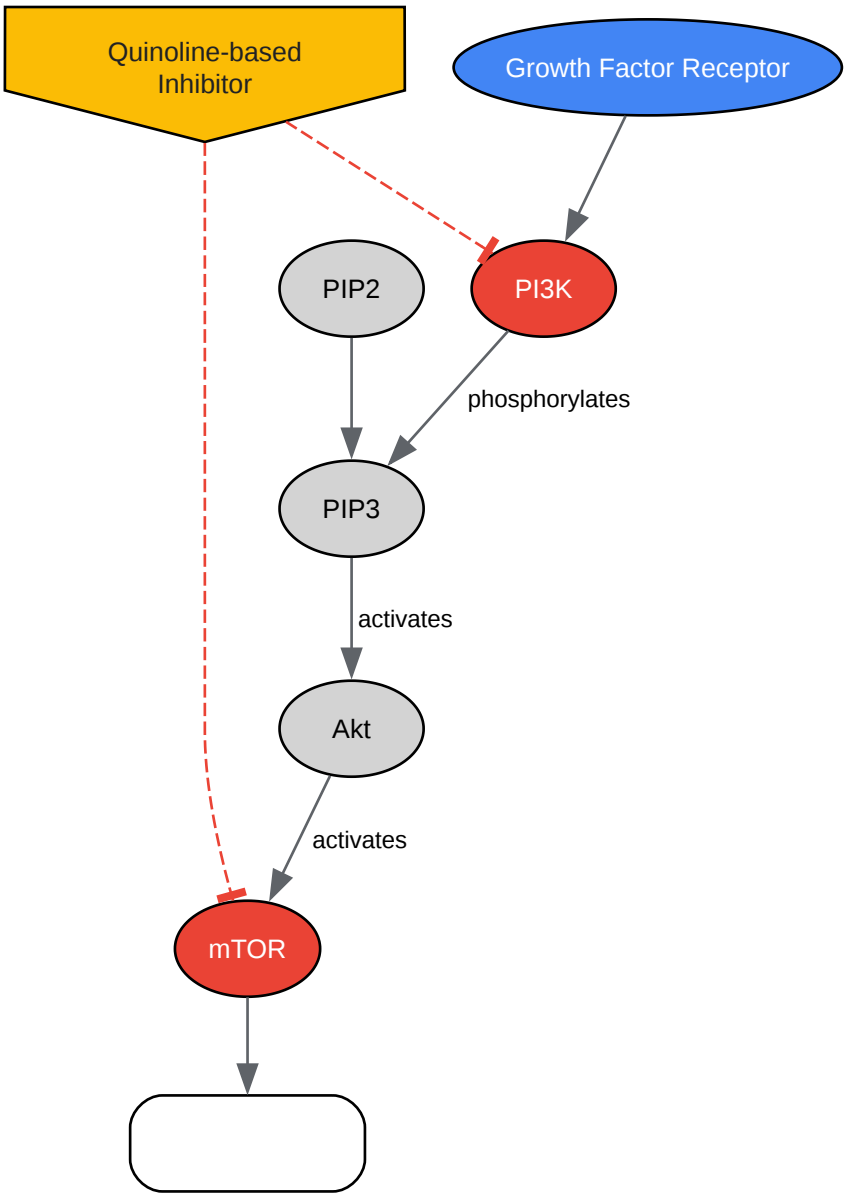


Figure 2: Simplified PI3K/mTOR Pathway

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Caption: Role of quinoline inhibitors in the PI3K/mTOR cancer pathway.

Analytical Characterization and Quality Control

Confirming the identity and purity of **4-Chloro-6-ethoxy-2-methylquinoline** is paramount. A combination of spectroscopic and chromatographic techniques provides a self-validating system for quality control.

Technique	Purpose	Expected Observations
^{1}H NMR	Structural Elucidation	Signals corresponding to the ethoxy group (triplet and quartet), methyl group (singlet), and distinct aromatic protons on the quinoline core.
Mass Spectrometry (MS)	Molecular Weight Confirmation	An ion peak corresponding to the molecular weight (221.68 Da), with a characteristic isotopic pattern for a monochlorinated compound (M+2 peak at ~33% of the M peak).[7]
HPLC-UV	Purity Assessment	A single major peak at a specific retention time. Purity is calculated from the peak area percentage.
Elemental Analysis	Elemental Composition	Percentage of C, H, Cl, N, and O should match theoretical values.

General HPLC-UV Protocol for Purity Analysis

This protocol serves as a starting point for method development.[8]

- Instrumentation: A standard HPLC system with a UV detector.

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- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of Acetonitrile and Water (both may contain 0.1% formic acid or trifluoroacetic acid to improve peak shape).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Scan for optimal wavelength (e.g., 254 nm or a wavelength of maximum absorbance).
- Sample Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., Acetonitrile or Methanol) at approximately 1 mg/mL. Dilute to a working concentration of ~0.1 mg/mL.
- Injection Volume: 10 µL.
- Analysis: Inject the sample and integrate the peak areas to determine purity. The method should be validated for linearity, accuracy, and precision.[8]

Diagram of Analytical Workflow

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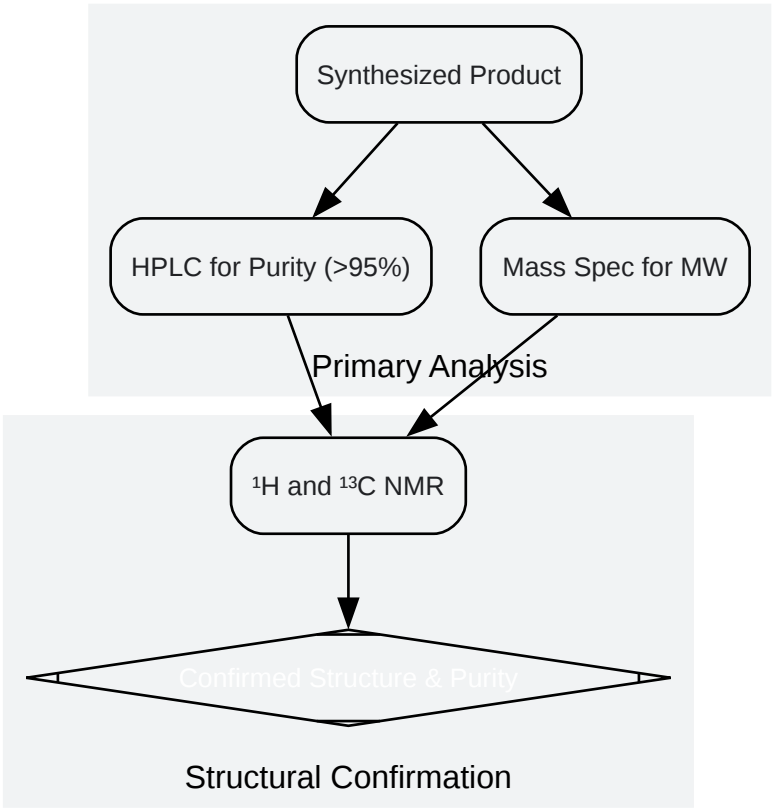


Figure 3: Quality Control Workflow

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Caption: A standard workflow for the analytical validation of the final product.

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is non-negotiable. **4-Chloro-6-ethoxy-2-methylquinoline**, like many chlorinated heterocyclic compounds, requires careful handling.

GHS Hazard Classification: Based on data for analogous compounds, this chemical should be handled as, at a minimum:

- Acute Toxicity, Oral: Harmful if swallowed.[4]
- Serious Eye Damage/Irritation: Causes serious eye damage.[4]

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- Skin Corrosion/Irritation: May cause skin irritation.
- Respiratory Irritation: May cause respiratory irritation.

Mandatory Safety Protocols:

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or chemical splash goggles.[9][10]
- Engineering Controls: Handle this compound in a certified chemical fume hood to avoid inhalation of dust or vapors.[9][10] Ensure an eyewash station and safety shower are immediately accessible.[11]
- Handling: Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9][10]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the sewer system.

Conclusion

4-Chloro-6-ethoxy-2-methylquinoline is a strategically functionalized building block with significant potential in the field of drug discovery. Its utility is primarily derived from the reactive 4-chloro position, which allows for its incorporation into more complex molecular architectures targeting critical disease pathways like PI3K/mTOR. A thorough understanding of its synthesis, analytical characterization, and stringent safety protocols, as detailed in this guide, is essential for its effective and safe utilization in the research and development of next-generation therapeutics.

References

- Atlantis Press. (n.d.). Synthesis of 4-chloro-6-methoxy-2-methyl-3-nitroquinoline. Retrieved from [Link]
- Zhao, L., et al. (2017). Synthesis of 4-chloro-6-methoxy-2-methyl-3-nitroquinoline. ResearchGate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). 4-Chloro-6-methoxy-2-methylquinoline. Retrieved from [Link]
- MDPI. (n.d.). Chemistry of Substituted Quinolinones. Part VI. Synthesis and Nucleophilic Reactions of 4-Chloro-8-methylquinolin-2(1H)-one and its Thione Analogue. Retrieved from [Link]
- MHLW. (n.d.). Analytical Method for Ethoxyquin (Animal and Fishery Products). Retrieved from [Link]
- Wu, M. (2011). 4-Chloro-6,7-dimethoxyquinoline. ResearchGate. Retrieved from [Link]
- Al-Ostoot, F. H., et al. (2020). Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review. PubMed Central. Retrieved from [Link]
- El-Gamal, M. I., et al. (2021). Discovery of 4-alkoxy-2-aryl-6,7-dimethoxyquinolines as a new class of topoisomerase I inhibitors endowed with potent in vitro anticancer activity. PubMed Central. Retrieved from [Link]
- MDPI. (n.d.). Discovery of Novel 4-Hydroxyquinazoline Derivatives: In Silico, In Vivo and In Vitro Studies Using Primary PARPi-Resistant Cell Lines. Retrieved from [Link]
- Google Patents. (n.d.). CN106008336A - The preparation method of 4-chloro-6,7-dimethoxyquinoline.

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Sources

- 1. Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of 4-alkoxy-2-aryl-6,7-dimethoxyquinolines as a new class of topoisomerase I inhibitors endowed with potent in vitro anticancer activity - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Chemistry of Substituted Quinolinones. Part VI. Synthesis and Nucleophilic Reactions of 4-Chloro-8-methylquinolin-2(1H)-one and its Thione Analogue [mdpi.com]
- 4. 4-Chloro-6-ethoxy-2-methylquinoline AldrichCPR 66735-22-6 [sigmaaldrich.com]
- 5. atlantis-press.com [atlantis-press.com]
- 6. researchgate.net [researchgate.net]
- 7. 4-Chloro-6-methoxy-2-methylquinoline | C11H10ClNO | CID 610114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. fishersci.com [fishersci.com]

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